

An In-depth Technical Guide to 2-Amino-5-bromo-3-methylpyrazine

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Compound of Interest

Compound Name: 2-Amino-5-bromo-3-methylpyrazine

Cat. No.: B1288843

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and chemical properties of **2-Amino-5-bromo-3-methylpyrazine**. Additionally, it offers insights into its synthesis and significance as a chemical intermediate in the fields of medicinal chemistry and materials science.

Molecular Structure

The molecular structure of **2-Amino-5-bromo-3-methylpyrazine** is characterized by a central pyrazine ring. This aromatic heterocycle is substituted with an amino group (-NH₂) at the second position, a bromine atom (Br) at the fifth position, and a methyl group (-CH₃) at the third position.

Caption: Molecular structure of **2-Amino-5-bromo-3-methylpyrazine**.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **2-Amino-5-bromo-3-methylpyrazine** and its closely related isomer, 2-Amino-3-bromo-5-methylpyrazine, for comparative purposes.

Property	2-Amino-5-bromo-3-methylpyrazine	2-Amino-3-bromo-5-methylpyrazine (Isomer)
Molecular Formula	C ₅ H ₆ BrN ₃	C ₅ H ₆ BrN ₃ [1]
Molecular Weight	188.03 g/mol	188.03 g/mol [1]
CAS Number	74290-67-8	74290-65-6 [1]
Appearance	-	Yellow Solid [1]
Melting Point	-	56-57 °C
Boiling Point	-	Approximately 275 °C
Density	-	Approximately 1.699 g/cm ³

Experimental Protocols

While specific experimental protocols for the synthesis of **2-Amino-5-bromo-3-methylpyrazine** are not readily available in the reviewed literature, the synthesis of its isomer, 2-Amino-3-bromo-5-methylpyrazine, is well-documented and provides a representative methodology for this class of compounds.

Synthesis of 2-Amino-3-bromo-5-methylpyrazine (Isomer)

Objective: To synthesize 2-Amino-3-bromo-5-methylpyrazine via the bromination of 2-amino-5-methylpyrazine.

Materials:

- 2-amino-5-methylpyrazine (5.00 g, 45.8 mmol)
- Pyridine (4.35 g, 55.0 mmol)
- Bromine (8.80 g, 55.0 mmol)
- Dichloromethane (DCM) (250 mL)

- Water (150 mL)
- Saturated brine (100 mL)
- Anhydrous sodium sulfate

Procedure:

- In a suitable reaction vessel, dissolve 2-amino-5-methylpyrazine (5.00 g) and pyridine (4.35 g) in dichloromethane (250 mL).
- Slowly add bromine (8.80 g) to the solution.
- Stir the reaction mixture at room temperature overnight.
- After the reaction is complete, add water (150 mL) to the mixture and perform an extraction.
- Separate the organic layer and wash it with saturated brine (100 mL).
- Dry the organic layer over anhydrous sodium sulfate and then filter.
- Concentrate the filtrate under reduced pressure to yield the product.

Expected Outcome: The procedure is expected to yield 2-Amino-3-bromo-5-methylpyrazine as a yellow solid with a high yield (approximately 88%).

Logical Workflow for Synthesis

The synthesis process can be visualized as a straightforward workflow:



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References

- 1. Buy 2-Amino-3-bromo-5-methylpyrazine (EVT-339600) | 74290-65-6 [evitachem.com]
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